

Proper Disposal of 4-Phenylphenol: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: 4-Phenylphenol

Cat. No.: B051918

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Essential safety and logistical information for the proper disposal of **4-phenylphenol**, ensuring operational safety and regulatory compliance.

4-Phenylphenol (CAS No. 92-69-3), also known as 4-hydroxybiphenyl, is a solid compound utilized in various research and manufacturing applications, including as an intermediate in the synthesis of dyes, resins, and fungicides.[1][2] Due to its hazardous characteristics, particularly its toxicity to aquatic life, it is imperative that researchers, scientists, and drug development professionals adhere to strict disposal protocols.[3][4][5][6][7][8] This guide provides a step-by-step procedure for the safe and compliant disposal of **4-phenylphenol**.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, ensure that all relevant personnel are equipped with the appropriate Personal Protective Equipment (PPE). This includes, but is not limited to, chemical-resistant gloves, safety goggles or a face shield, and a lab coat.[4] Work should be conducted in a well-ventilated area, such as a chemical fume hood, to avoid inhalation of dust particles.[7] An eyewash station and safety shower should be readily accessible.[7]

Step-by-Step Disposal Procedure

The proper disposal of **4-phenylphenol** is critical to prevent environmental contamination and ensure workplace safety. The following steps outline the recommended procedure:

- Waste Identification and Classification: **4-Phenylphenol** waste is classified as hazardous.[4] Chemical waste generators are responsible for determining if a discarded chemical is classified as hazardous waste and must consult local, regional, and national regulations for complete and accurate classification.[3]
- Containment:
 - Carefully sweep up solid **4-phenylphenol**, avoiding the generation of dust.[3][7]
 - Place the collected material into a suitable, clearly labeled, and tightly sealed container for disposal.[3][7]
 - Do not mix **4-phenylphenol** waste with other waste streams unless explicitly permitted by your institution's waste management guidelines.[6]
- Storage:
 - Store the sealed waste container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents, strong bases, and strong acids.[1][3][7]
 - The storage area should be designated for hazardous chemical waste.
- Disposal:
 - **4-Phenylphenol** must not be disposed of with household garbage or flushed down the drain into the sewage system.[4][5] Its release into the environment must be avoided due to its toxicity to aquatic organisms.[4][5][6][7][8]
 - Arrange for the collection of the hazardous waste by a licensed and approved waste disposal company.[6][8] Ensure that the disposal is carried out in accordance with all applicable local, regional, and national regulations.[5][6]

Quantitative Data Summary

The following table summarizes key quantitative data related to the hazards and properties of **4-phenylphenol**:

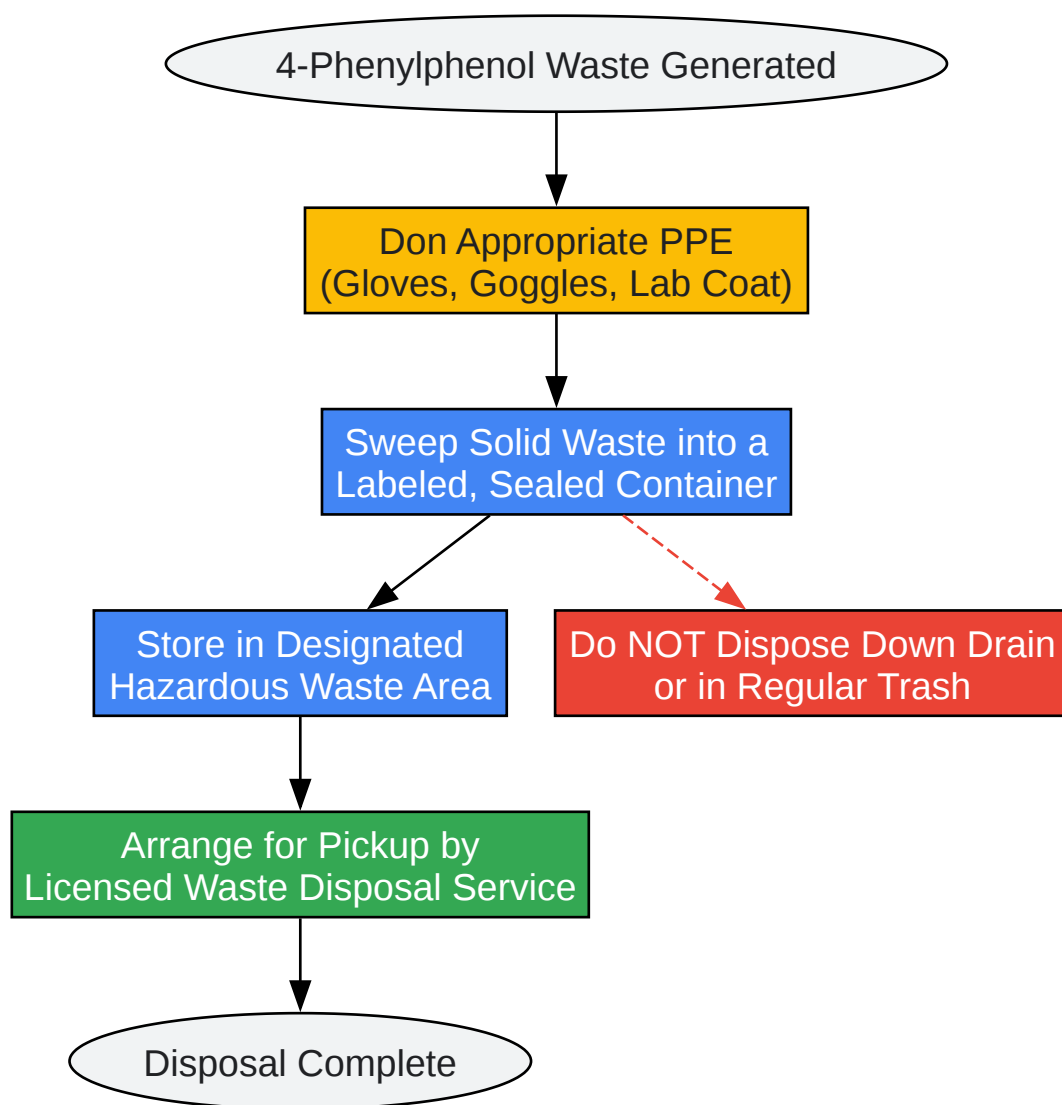
Property	Value	Reference
CAS Number	92-69-3	[2][3][5][9]
Molecular Formula	C ₁₂ H ₁₀ O	[4][8]
Molecular Weight	170.21 g/mol	[4][5][8]
Physical State	Solid (white to light yellow flakes/powder)	[2][7]
Melting Point	164 - 166 °C	[2][6][8]
Boiling Point	321 °C	[6][8]
log Pow (Octanol/Water Partition Coefficient)	3.2 - 3.6	[3][4][6]
Water Solubility	0.7 g/L at 20 °C	[5]

Experimental Protocols

While this document focuses on disposal, the referenced Safety Data Sheets (SDS) cite various toxicological and ecotoxicological studies. For detailed experimental protocols of these studies, researchers should refer to the original publications or the testing guidelines cited within the SDS, such as those from the Organisation for Economic Co-operation and Development (OECD).

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and workflow for the proper disposal of **4-phenylphenol**.



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Caption: Workflow for the proper disposal of **4-Phenylphenol** waste.

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